

Raltitrexed cost-effectiveness analysis versus standard regimens

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Compound Focus: Raltitrexed

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Cost and Clinical Outcomes: Raltitrexed vs. Historical Regimens

The table below summarizes key findings from a 2002 UK economic substudy, which provides a direct cost-effectiveness comparison. It's important to note that treatment standards and costs have evolved since this study was conducted [1].

Regimen	Mean Total Societal Cost (1999/00 UK £)	Cost Comparison	Overall Survival	Quality of Life	Key Toxicity Concerns
Raltitrexed	£2,616	Intermediate	Similar to de Gramont & Lokich [1]	Inferior to de Gramont & Lokich [1]	Increased toxicity [1]
de Gramont	£5,051	Highest	Comparable clinical outcome with Lokich [1]	Equally effective as Lokich [1]	N/A (baseline for comparison)

Regimen	Mean Total Societal Cost (1999/00 UK £)	Cost Comparison	Overall Survival	Quality of Life	Key Toxicity Concerns
Lokich (PVI 5FU)	£2,576	Lowest	Comparable clinical outcome with de Gramont [1]	Equally effective as de Gramont [1]	Higher toxicity & hand-foot syndrome [1]

Conclusion of the Analysis: The study concluded that while the **Lokich regimen had the lowest cost**, **Raltitrexed was found to be clinically inferior** to both other regimens due to its increased toxicity and poorer quality of life, despite its ease of administration and lower cost than de Gramont [1].

Efficacy in Advanced Colorectal Cancer: A Network Meta-Analysis View

A 2017 Bayesian network meta-analysis compared the short- and long-term efficacy of 10 first-line chemotherapy regimens, providing a broader context of where **Raltitrexed** and its combinations stand [2].

Regimen	Overall Response Rate (ORR)	1-Year Progression-Free Survival	Cluster Analysis Conclusion
FOLFOX / FOLFIRI	Higher than FF or Raltitrexed [2]	Higher than FF or Raltitrexed [2]	Superior short & long-term efficacy [2]
Raltitrexed (monotherapy)	Baseline for comparison [2]	Baseline for comparison [2]	Not in top-performing groups [2]
TOMOX (Raltitrexed + Oxaliplatin)	Higher than Raltitrexed alone [2]	Higher than Raltitrexed alone [2]	Superior short & long-term efficacy [2]

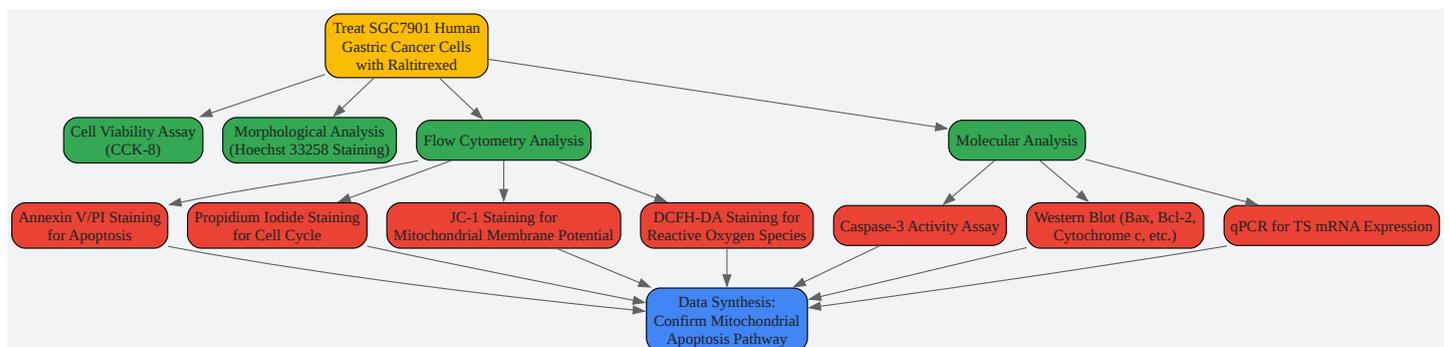
Key Insight: The analysis suggested that **Raltitrexed in combination with Oxaliplatin (TOMOX)** showed promising efficacy and was recommended for clinical use, whereas **Raltitrexed** as a single agent was

outperformed by modern combination regimens [2].

Mechanism of Action and Experimental Analysis

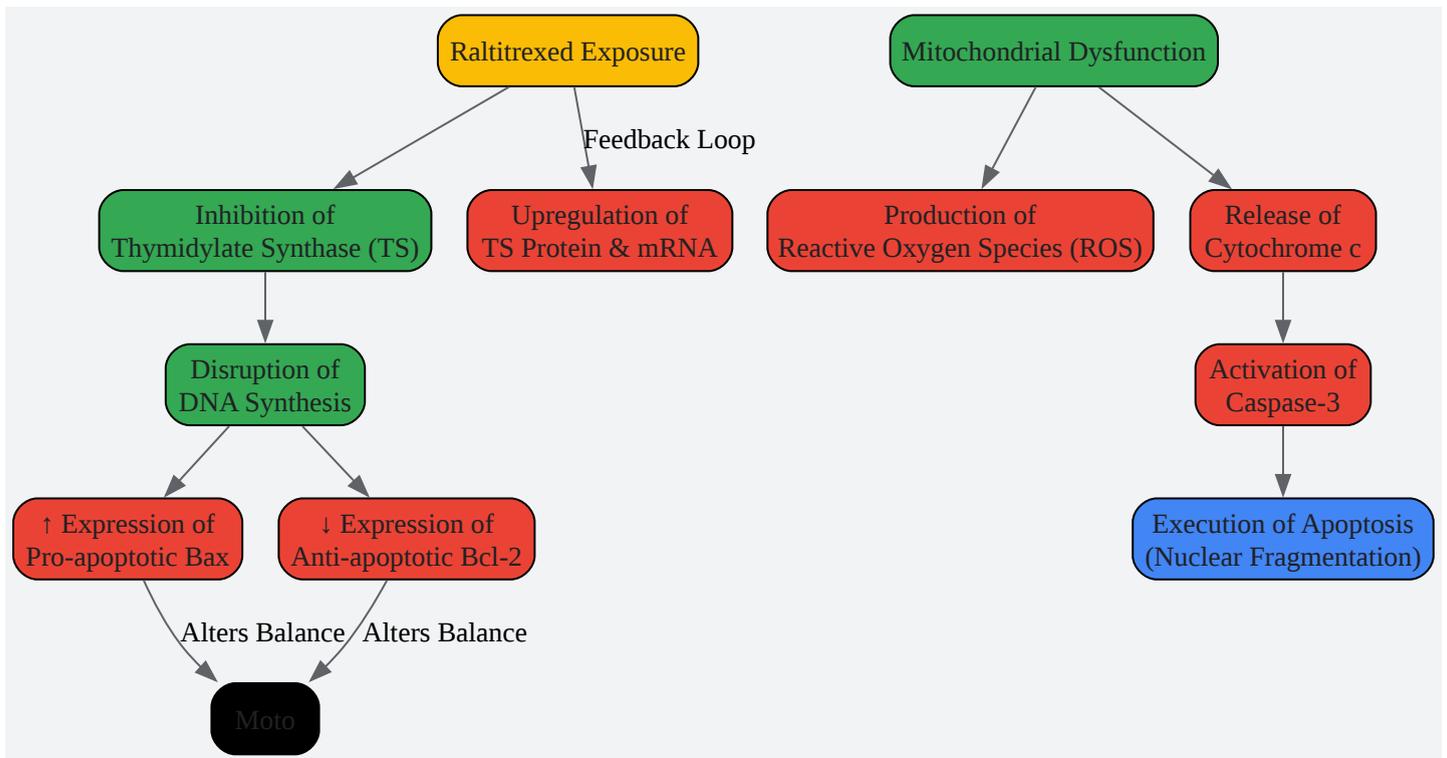
For researchers, understanding the molecular pharmacology and validated experimental methods is crucial.

- **Mechanism of Action: Raltitrexed** is a quinazoline-based folate analog and a specific inhibitor of Thymidylate Synthase (TS). It is metabolically converted to polyglutamated forms inside cells, which leads to prolonged and potent inhibition of TS, disrupting DNA synthesis and inducing apoptosis [3] [4].
- **Key Experimental Workflow:** The following diagram outlines a common *in vitro* protocol used to study **Raltitrexed**'s effects on cancer cells, based on a study in gastric cancer cell lines [4].



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The molecular pathway of **Raltitrexed**-induced apoptosis identified through such experiments can be summarized as follows:



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Contemporary Clinical Applications

While the direct cost-effectiveness data is limited, recent studies highlight niches where **Raltitrexed** remains relevant:

- **Later-line Treatment for mCRC:** Real-world studies show that **Raltitrexed combined with S-1 and Bevacizumab** is a promising regimen for heavily pretreated metastatic colorectal cancer, demonstrating manageable toxicity and median overall survival of around 13.5 months [5] [3].
- **Use in Other Cancers:** Research indicates that **Raltitrexed plus Oxaliplatin (TOMOX)** is explored as a combination for transarterial chemoembolization (TACE) in unresectable hepatocellular carcinoma, showing potential benefits [6].

The search results indicate that a complete, up-to-date cost-effectiveness analysis comparing **Raltitrexed** to all current standard regimens (like FOLFOX/FOLFIRI with biologics) is not available. The most robust direct cost data is from 2002, and treatment landscapes have significantly changed since then.

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